

Lacthydrazide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lacthydrazide*

Cat. No.: *B1296683*

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Foreword

In the landscape of modern medicinal chemistry and drug development, the strategic deployment of versatile molecular scaffolds is paramount. Among these, hydrazides represent a class of compounds with remarkable utility, serving as pivotal intermediates, bioactive molecules, and critical linkers in complex bioconjugates. This technical guide provides an in-depth exploration of **lacthydrazide** (2-hydroxypropanehydrazide), a unique hydrazide bearing a hydroxyl group that imparts distinct chemical properties and opens avenues for diverse applications.

This document is intended for researchers, scientists, and professionals in drug development. It moves beyond a simple recitation of facts to provide a causal understanding of experimental choices, grounded in established scientific principles. Every protocol and piece of data presented is designed to be self-validating, supported by authoritative citations to ensure the highest level of scientific integrity.

Core Chemical Identity of Lacthydrazide

Lacthydrazide, a derivative of lactic acid, is a foundational building block in synthetic organic and medicinal chemistry. Its core identity is defined by a specific molecular structure that gives rise to its characteristic reactivity.

Table 1: Fundamental Chemical Identifiers for **Lacthydrazide**

Identifier	Value	Source(s)
CAS Number	2651-42-5	[1] [2]
Molecular Formula	C ₃ H ₈ N ₂ O ₂	[1] [2]
Molecular Weight	104.11 g/mol	[1]
IUPAC Name	2-hydroxypropanehydrazide	[1]
Synonyms	Lactic acid hydrazide	[1]

Synthesis and Characterization

The synthesis of **lacthydrazide** is most commonly and efficiently achieved through the hydrazinolysis of an ester of lactic acid, typically ethyl or methyl lactate, with hydrazine hydrate. This reaction is a classic example of nucleophilic acyl substitution.

Synthesis Protocol: Hydrazinolysis of Ethyl Lactate

This protocol details a standard laboratory procedure for the synthesis of **lacthydrazide**.

Reaction Principle: The lone pair of electrons on the terminal nitrogen of hydrazine hydrate acts as a nucleophile, attacking the electrophilic carbonyl carbon of ethyl lactate. This leads to the formation of a tetrahedral intermediate, which then collapses, expelling the ethoxide leaving group to form the stable **lacthydrazide**. An excess of hydrazine hydrate is often used to drive the reaction to completion.

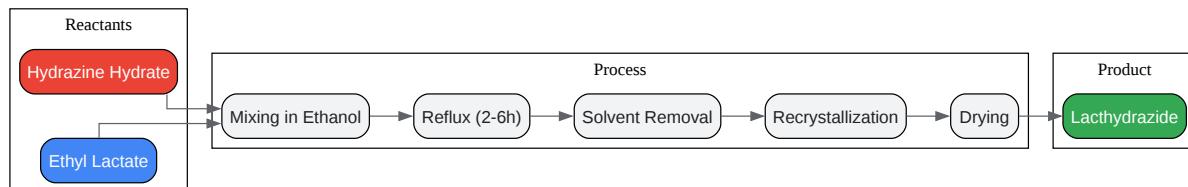
Materials:

- Ethyl lactate
- Hydrazine hydrate (80% or higher)
- Ethanol (95% or absolute)
- Dichloromethane
- Anhydrous sodium sulfate

- Rotary evaporator
- Magnetic stirrer and heating mantle
- Standard laboratory glassware

Step-by-Step Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve ethyl lactate in ethanol.
- Addition of Hydrazine Hydrate: To the stirred solution, add an excess (typically 1.5 to 3 equivalents) of hydrazine hydrate dropwise. The reaction is often exothermic, so controlled addition may be necessary.
- Reaction: Heat the mixture to reflux and maintain for a period of 2-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC), observing the disappearance of the starting ethyl lactate spot.
- Solvent Removal: After the reaction is complete, cool the mixture to room temperature and remove the ethanol and excess hydrazine hydrate under reduced pressure using a rotary evaporator.
- Product Isolation and Purification: The resulting crude product can be purified by recrystallization. Dissolve the crude material in a minimal amount of hot ethanol and allow it to cool slowly to room temperature, then in an ice bath to induce crystallization.
- Drying: Collect the crystalline product by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum.

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Caption: Workflow for the synthesis of **Lacthydrazide**.

Characterization of Lacthydrazide

The identity and purity of the synthesized **Lacthydrazide** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methyl protons (doublet), the methine proton (quartet), the hydroxyl proton (singlet or broad singlet), and the amine protons of the hydrazide group (broad singlets).
 - ^{13}C NMR: The carbon NMR spectrum will display signals corresponding to the methyl carbon, the hydroxyl-bearing methine carbon, and the carbonyl carbon.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the O-H stretch of the hydroxyl group, N-H stretches of the hydrazide, and a strong C=O stretch of the amide carbonyl.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of **Lacthydrazide**.

Applications in Drug Development and Research

The chemical structure of **lacthydrazide**, featuring both a nucleophilic hydrazide and a hydroxyl group, makes it a valuable tool in several areas of drug development and research.

Antimicrobial Activity

Recent studies have highlighted the direct antimicrobial properties of **lacthydrazide**. Research has demonstrated its inhibitory effects against a range of bacteria, including *Escherichia coli*, *Staphylococcus aureus*, *Bacillus subtilis*, and *Pseudomonas aeruginosa*.^[2] This intrinsic bioactivity makes **lacthydrazide** an interesting lead compound for the development of new antibacterial agents, particularly in an era of growing antibiotic resistance. The hydrazide moiety is a common feature in many antimicrobial compounds.^{[3][4]}

Scaffold for the Synthesis of Bioactive Molecules

Hydrazides are well-established precursors for the synthesis of a wide array of heterocyclic compounds, many of which possess significant pharmacological activities.^[1] **Lacthydrazide** can serve as a versatile scaffold for the creation of novel derivatives. The hydrazide functional group readily undergoes condensation reactions with aldehydes and ketones to form hydrazones, which themselves exhibit a broad spectrum of biological activities including antimicrobial, anticonvulsant, anti-inflammatory, and antitumor properties.^{[4][5]} The presence of the hydroxyl group in **lacthydrazide** offers an additional site for modification, allowing for the synthesis of a diverse library of compounds for biological screening.

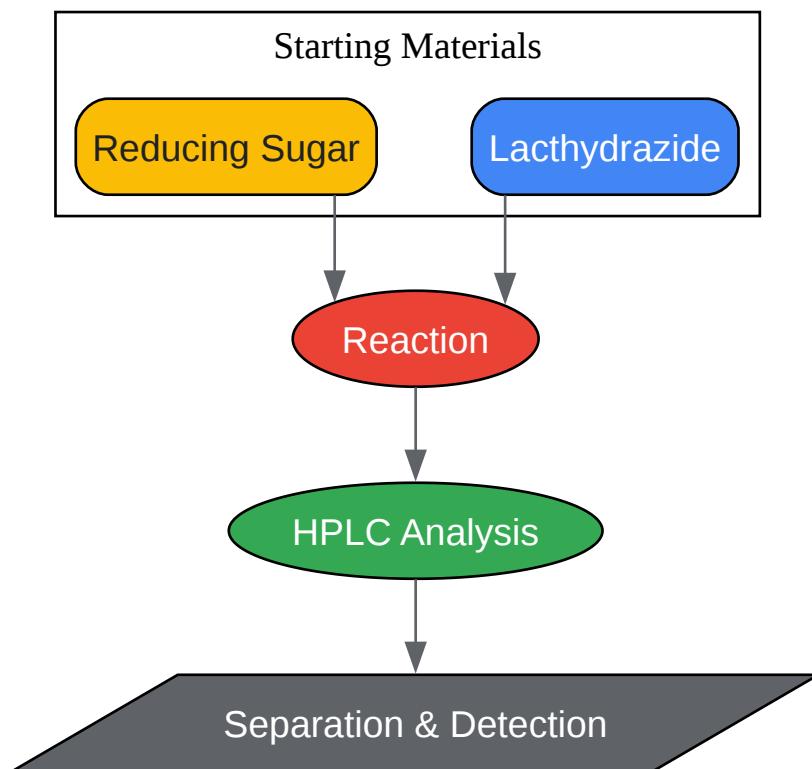
Derivatizing Agent for Chromatographic Analysis

Due to their lack of a strong chromophore, the analysis of carbohydrates by High-Performance Liquid Chromatography (HPLC) with UV detection can be challenging.^[6] Derivatization with a UV-active or fluorescent tag is a common strategy to enhance sensitivity and selectivity.^{[6][7]} **Lacthydrazide** can be used as a derivatizing agent for reducing sugars.

Principle of Derivatization: The hydrazide group of **lacthydrazide** reacts with the open-chain aldehyde form of a reducing sugar to form a stable hydrazone. This reaction introduces a chromophore (the hydrazone moiety) that allows for sensitive UV detection.

Experimental Protocol: Derivatization of Monosaccharides with **Lacthydrazide** for HPLC Analysis

- Sample Preparation: Prepare a standard solution of the monosaccharide(s) of interest in water.
- Derivatization Reaction:
 - To an aliquot of the sugar solution, add an excess of **lacthydrazide** solution (dissolved in a suitable solvent like methanol or a methanol/acetic acid mixture).
 - Heat the mixture at a controlled temperature (e.g., 60-80 °C) for a defined period (e.g., 30-60 minutes) to drive the reaction to completion.
- HPLC Analysis:
 - After cooling, the reaction mixture can be directly injected or subjected to a simple cleanup step if necessary.
 - Column: A reversed-phase C18 column is typically used for the separation of the derivatized sugars.
 - Mobile Phase: A gradient of an aqueous buffer (e.g., acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
 - Detection: UV detection at a wavelength where the hydrazone derivative absorbs maximally.



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Caption: Workflow for carbohydrate derivatization using **lacthydrazide**.

Linker in Bioconjugation Chemistry

Hydrazone linkages, formed from the reaction of a hydrazide and an aldehyde or ketone, are valuable tools in bioconjugation, particularly in the development of Antibody-Drug Conjugates (ADCs). These linkers are often designed to be stable at physiological pH (around 7.4) but are susceptible to hydrolysis under the mildly acidic conditions found within endosomes and lysosomes (pH 4.5-6.5). This pH-dependent cleavage allows for the targeted release of a cytotoxic payload within cancer cells.

Lacthydrazide can be incorporated into linker designs, with its hydrazide moiety serving as the reactive handle for conjugation to an aldehyde- or ketone-containing payload or antibody. The hydroxyl group of **lacthydrazide** can also be further functionalized to modulate the linker's properties, such as its solubility and steric hindrance.

Safety and Handling

Lacthydrazide, like other hydrazine derivatives, should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

Conclusion

Lacthydrazide is a multifaceted molecule with significant potential in drug discovery and development. Its straightforward synthesis, coupled with the versatile reactivity of its hydrazide and hydroxyl functional groups, makes it a valuable building block for creating novel bioactive compounds. Its inherent antimicrobial properties and its utility as a derivatizing agent and a component of advanced drug delivery systems underscore its importance for the modern researcher. This guide provides the foundational knowledge and practical protocols to enable scientists to effectively utilize **lacthydrazide** in their research endeavors.

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- To cite this document: BenchChem. [Lacthydrazide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at:

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